

Application Notes and Protocols for Cell-Based Assays Using GSK356278

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Compound of Interest

Compound Name: GSK356278

Cat. No.: B1672383

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Introduction

GSK356278 is a potent and selective inhibitor of phosphodiesterase 4 (PDE4), an enzyme responsible for the degradation of cyclic adenosine monophosphate (cAMP).[1] By inhibiting PDE4, **GSK356278** leads to an increase in intracellular cAMP levels, which in turn modulates various cellular processes, including inflammation and neuronal function.[2][3] These application notes provide detailed protocols for two key cell-based assays to characterize the activity of **GSK356278**: an anti-inflammatory assay measuring the inhibition of TNF- α release and a target engagement assay quantifying cAMP accumulation.

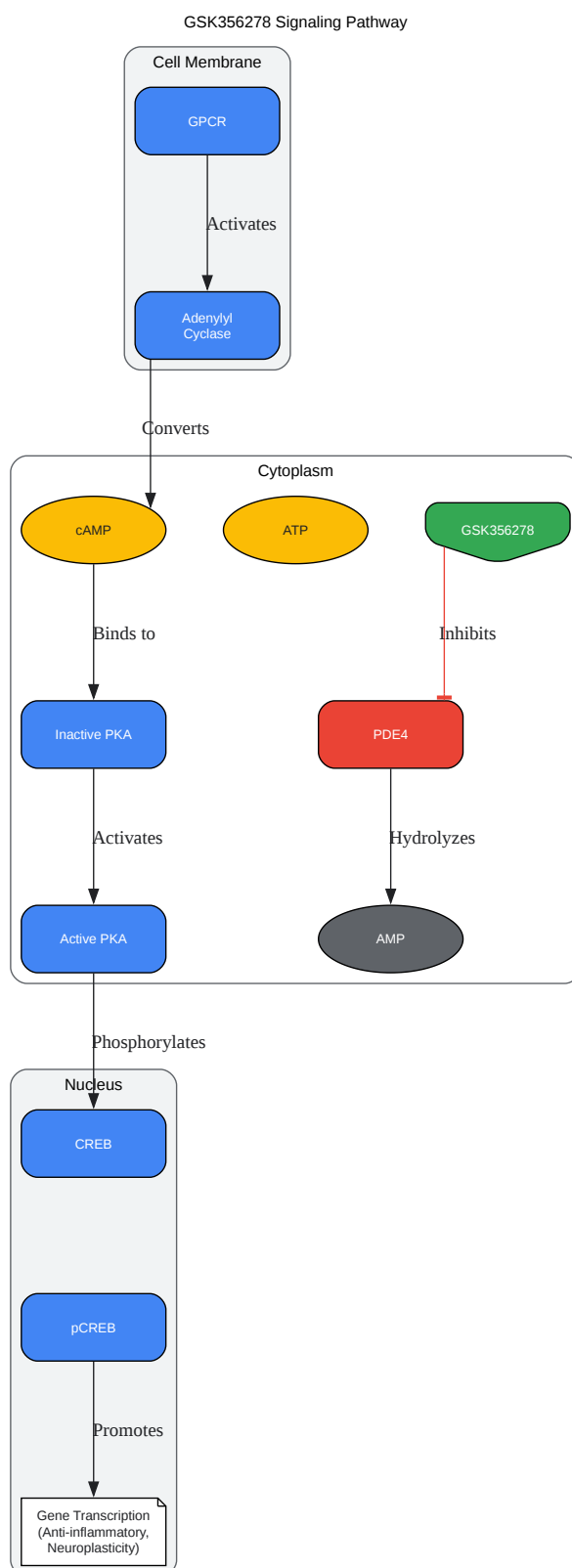
Data Presentation

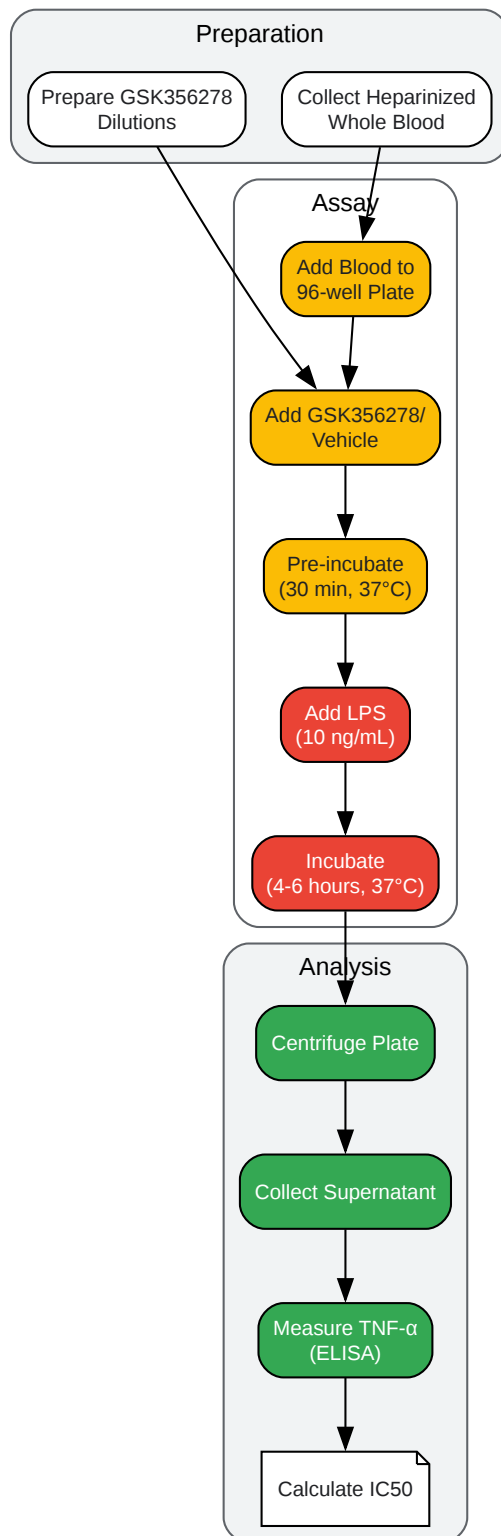
The following table summarizes the quantitative data for **GSK356278** in relevant cell-based assays.

Assay Type	Cell Type/System	Parameter	Value	Reference
PDE4B Enzyme Inhibition	Recombinant Human PDE4B	pIC50	8.8	[1]
TNF- α Release Inhibition	Human Whole Blood (LPS-stimulated)	pIC50	7.6	[4]
PDE4 Target Occupancy (in vivo)	Human Brain	EC50	46 \pm 3.6 ng/mL	[5]

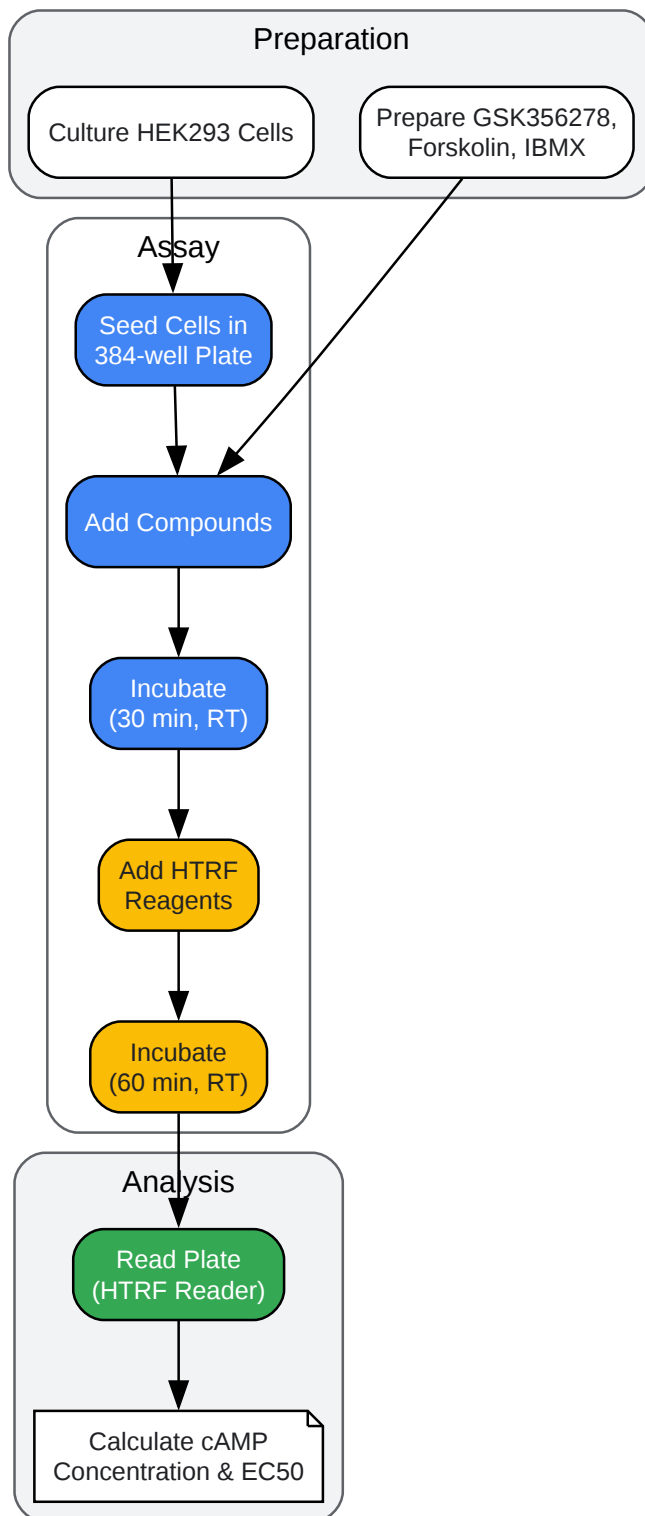
Signaling Pathway

The primary mechanism of action for **GSK356278** is the inhibition of PDE4, which prevents the hydrolysis of cAMP to AMP. The resulting increase in intracellular cAMP activates Protein Kinase A (PKA). Activated PKA can then phosphorylate various downstream targets, including the transcription factor cAMP response element-binding protein (CREB).[2][4][6] Phosphorylated CREB (pCREB) translocates to the nucleus and promotes the transcription of genes involved in anti-inflammatory responses and neuronal plasticity.[2][7]



Workflow for TNF- α Release Assay

Workflow for cAMP Accumulation Assay

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